Technical Support Center: Optimizing N-Phenyl-2-Quinoxalinecarboxamide Synthesis

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Compound of Interest

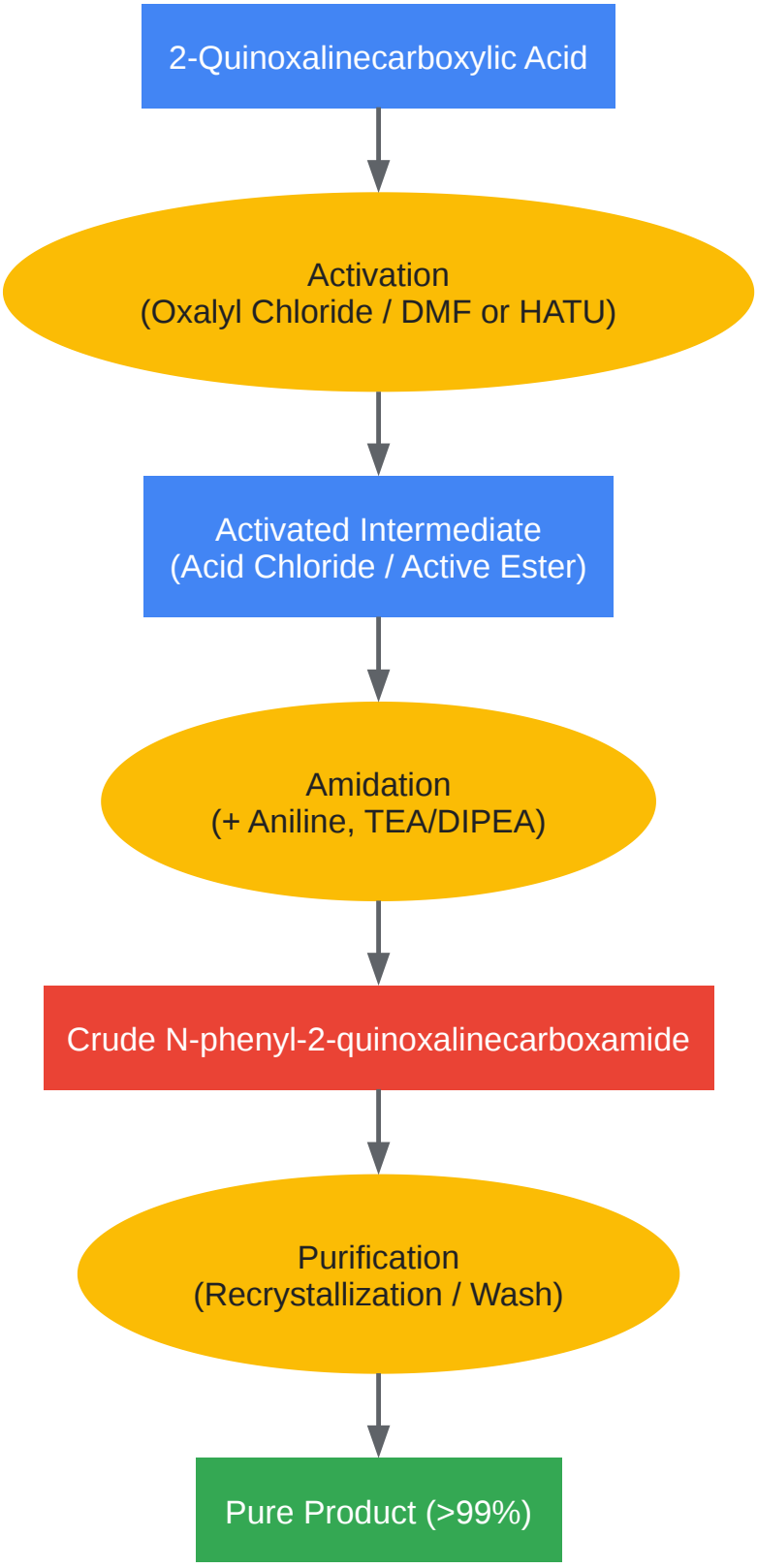
Compound Name:	*N-phenyl-2-quinoxalinecarboxamide*
CAS No.:	*37648-63-8; 85-85-8*
Cat. No.:	*B2617373*

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Welcome to the Technical Support Center for the synthesis of **N-phenyl-2-quinoxalinecarboxamide**. This portal is designed for researchers and drug development professionals seeking to troubleshoot poor yields, eliminate impurities, and transition to greener, highly efficient synthetic methodologies.

Synthesis & Purification Workflow

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Workflow for the synthesis and purification of **N-phenyl-2-quinoxalinecarboxamide**.

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Troubleshooting Guides & FAQs

Q1: We are experiencing low yields (<50%) during the activation of 2-quinoxalinecarboxylic acid using oxalyl chloride. What is causing this, and how can we self-validate the activation step? Expertise & Experience: The low yield is almost certainly due to incomplete activation or moisture-driven degradation of the acid chloride. 2-Quinoxalinecarboxylic acid is electronically demanding. Using oxalyl chloride requires a catalytic amount of DMF to form the Vilsmeier-Haack reagent, which is the true active electrophile. If ambient moisture is present, the highly reactive 2-quinoxalinecarbonyl chloride rapidly hydrolyzes back to the starting material. Trustworthiness (Self-Validating Protocol): Do not proceed to amidation blindly. Validate the activation by quenching a 50 µL aliquot of the reaction mixture with anhydrous methanol in the presence of pyridine. Analyze this aliquot via TLC or LC-MS. The presence of the methyl ester confirms successful activation, whereas the free acid indicates incomplete reaction or water contamination. Authoritative Grounding: Standard protocols for quinoxaline-2-carboxamides rely on oxalyl chloride activation followed by amidation, achieving moderate to high yields (24–90%) only when strictly anhydrous conditions are maintained[1].

Q2: During the amidation step with aniline, we observe significant amounts of unreacted aniline and di-acylated side products. How can we optimize the stoichiometry? Expertise & Experience: Aniline is a relatively weak nucleophile because its nitrogen lone pair is delocalized into the aromatic ring. During amidation, HCl is generated as a byproduct. If the base (e.g., triethylamine or DIPEA) is insufficient, the HCl will protonate the aniline, rendering it completely unreactive. Conversely, a large excess of the activated quinoxaline can lead to unwanted di-acylation. Trustworthiness: Maintain a strict stoichiometric ratio: 1.0 eq activated acid, 1.1 eq aniline, and 2.5 eq tertiary amine base. Monitor the reaction by TLC; the disappearance of the highly UV-active acid chloride spot indicates completion. Authoritative Grounding: The use of triethylamine in aprotic solvents like THF or DCM is a validated standard for trapping HCl and driving the amidation of quinoxalines to completion[2].

Q3: We want to eliminate the use of toxic oxalyl chloride. What are the proven alternatives for direct amidation? Expertise & Experience: Direct amidation avoids the generation of corrosive acid chlorides. You can utilize peptide coupling reagents like HATU/DIPEA, which form a highly reactive O-At active ester. Alternatively, microwave-assisted synthesis or catalytic direct amidation using arylboronic acids (e.g., 5-methoxy-2-iodophenylboronic acid, MIBA) can directly couple the free acid and aniline by facilitating the removal of water. Trustworthiness:

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When using HATU, the reaction mixture will turn a distinct yellow upon formation of the active ester. If using microwave irradiation, self-validate by running a time-course study (e.g., 5, 10, 15 mins) to pinpoint the optimal conversion rate before thermal degradation occurs. Authoritative Grounding: Microwave-assisted synthesis has been shown to drastically reduce reaction times to under an hour while boosting yields of quinoxaline derivatives to 80-90%[3]. Additionally, direct catalytic amidation using boronic acids is highly effective for aromatic carboxylic acids[4].

Q4: What are the optimal purification strategies to achieve >99% purity for biological assays, and how do we verify the structure? Expertise & Experience: Crude **N-phenyl-2-quinoxalinecarboxamide** often contains residual aniline or hydrolyzed acid. Liquid-liquid extraction with 1M HCl removes residual aniline, while saturated $NaHCO_3$ removes the free acid. For final polishing, recrystallization from ethanol is superior to column chromatography for achieving >99% purity. Trustworthiness: Verify structural integrity via ^{1}H-NMR. The amidic hydrogen of N-phenyl quinoxaline-2-carboxamides uniquely appears as a downfield singlet around 10.58–9.78 ppm (in $CDCl_3$) or 11.04–9.45 ppm (in DMSO-d_6) due to strong hydrogen bonding and the anisotropic effects of the adjacent aromatic rings[1].

Quantitative Data: Yield & Purity Optimization

The following table summarizes the expected outcomes of various amidation strategies to help you select the optimal route for your laboratory's capabilities.

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Amidation Method	Reagents / Catalyst	Solvent	Temp / Time	Typical Yield (%)	Purity Profile
Acid Chloride	Oxalyl chloride, DMF (cat.), TEA	DCM or THF	0 °C to RT / 4 h	60 - 85%	Moderate (requires column or recrystallization)
Coupling Agent	HATU, DIPEA	DMF	RT / 2 h	80 - 92%	High (requires thorough aqueous wash)
Microwave-Assisted	None (Direct condensation)	Ethanol or Neat	120 °C / 15-30 min	85 - 95%	High (direct recrystallization)
Boronic Acid Catalysis	MIBA (cat.), Molecular Sieves	Toluene	Reflux / 12 h	75 - 88%	High (requires catalyst removal)

Validated Experimental Protocols

Protocol A: Traditional Acid Chloride Activation (Self-Validating)

- Activation: Suspend 2-quinoxalinecarboxylic acid (1.0 eq) in anhydrous DCM under a nitrogen atmosphere. Add oxalyl chloride (1.5 eq) dropwise at 0 °C, followed immediately by 2 drops of anhydrous DMF to generate the Vilsmeier-Haack catalyst.
- Validation Check: Stir at room temperature for 2-4 hours. Quench a 50 µL aliquot in 1 mL of anhydrous methanol with 1 drop of pyridine. Analyze via LC-MS to confirm the presence of the methyl ester mass peak. Do not proceed until activation is confirmed.

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- Concentration: Evaporate the solvent and excess oxalyl chloride under reduced pressure to yield the crude 2-quinoxalinecarbonyl chloride.
- Amidation: Dissolve the acid chloride in anhydrous THF. Cool to 0 °C and add aniline (1.1 eq) and triethylamine (2.5 eq) dropwise.
- Workup: Stir for 4 hours at room temperature. Dilute with ethyl acetate, wash sequentially with 1M HCl (to remove unreacted aniline), saturated $NaHCO_3$ (to remove hydrolyzed acid), and brine. Dry over $MgSO_4$ and concentrate.
- Purification: Recrystallize the crude solid from hot ethanol to yield pure **N-phenyl-2-quinoxalinecarboxamide**.

Protocol B: Microwave-Assisted Direct Amidation (Green Chemistry)

- Preparation: Combine 2-quinoxalinecarboxylic acid (1.0 eq) and aniline (1.2 eq) in a heavy-walled microwave-safe vial. Add a minimal amount of ethanol (e.g., 2 mL per mmol) as a solvent.
- Irradiation: Seal the vial with a crimp cap and irradiate in a dedicated microwave synthesizer at 120 °C for 20 minutes.
- Validation Check: Monitor the pressure curve on the microwave synthesizer; a stable pressure indicates a controlled reaction without decomposition.
- Workup & Purification: Cool the vial to room temperature. The product typically precipitates directly from the ethanol upon cooling. Filter the solid, wash with cold ethanol, and dry under a vacuum. This method bypasses toxic coupling agents and drastically reduces reaction time while maintaining >85% yields.

References

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